

Ethyl 4-(4-butylphenyl)-4-oxobutanoate

molecular weight and formula

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Compound of Interest

Compound Name: Ethyl 4-(4-butylphenyl)-4-oxobutanoate

Cat. No.: B055438

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Technical Data for Ethyl 4-(4-butylphenyl)-4-oxobutanoate

Audience: Researchers, scientists, and drug development professionals.

This document provides the core chemical properties of **Ethyl 4-(4-butylphenyl)-4-oxobutanoate**, a compound of interest in various research and development applications. The following data has been compiled to provide accurate and readily accessible information for scientific use.

Chemical Properties

The fundamental chemical identifiers for **Ethyl 4-(4-butylphenyl)-4-oxobutanoate** are summarized in the table below. This information is critical for experimental design, chemical synthesis, and regulatory documentation.

Identifier	Value
Molecular Formula	C ₁₆ H ₂₂ O ₃
Molecular Weight	262.349 g/mol [1]
CAS Number	115199-55-8[1][2]

Further Information

Please note that this document focuses solely on the molecular weight and formula of **Ethyl 4-(4-butylphenyl)-4-oxobutanoate**. An in-depth technical guide, detailed experimental protocols, and signaling pathway diagrams are beyond the scope of this particular topic, as they pertain to the application and biological interaction of the compound rather than its intrinsic chemical properties.

Consequently, the creation of experimental workflow or signaling pathway diagrams using Graphviz is not applicable in this context.

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References

- 1. cymitquimica.com [cymitquimica.com]
- 2. 115199-55-8|Ethyl 4-(4-n-Butylphenyl)-4-oxobutanoate|BLDpharm [bldpharm.com]
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